

# 4-Chlorobutan-2-ol: A Technical Safety Guide for Research Professionals

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## Compound of Interest

Compound Name: 4-Chlorobutan-2-ol

Cat. No.: B1280204

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This technical guide provides a detailed overview of the material safety information for **4-Chlorobutan-2-ol** (CAS No: 2203-34-1). The information is compiled for researchers, scientists, and professionals in drug development who may handle this compound. This document summarizes key safety, handling, and emergency protocols based on available data.

## Section 1: Chemical and Physical Properties

**4-Chlorobutan-2-ol** is a secondary alcohol and an organochlorine compound.<sup>[1]</sup> Its fundamental physical and chemical properties are crucial for safe handling and experimental design. A summary of these properties is presented below.

Property	Value	Source
Molecular Formula	C4H9ClO	[1][2][3]
Molecular Weight	108.57 g/mol	[2][3][4]
Exact Mass	108.0341926 Da	[2][4]
CAS Number	2203-34-1	[2][3]
IUPAC Name	4-chlorobutan-2-ol	[2]
SMILES	CC(CCCl)O	[2]
InChIKey	AKMIPCJUTXDZKR-UHFFFAOYSA-N	[2][3]
PSA (Polar Surface Area)	20.23 Å²	[3]
LogP	0.99610	[3]

## Section 2: Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **4-Chlorobutan-2-ol** is classified with several hazards.[2] Researchers must be aware of these classifications to implement appropriate safety measures.

Hazard Class	Category	GHS Code	Hazard Statement
Flammable Liquids	2	H225	Highly flammable liquid and vapor.[2]
Aspiration Hazard	1	H304	May be fatal if swallowed and enters airways.[2]
Hazardous to the Aquatic Environment, Long-Term Hazard	3	H412	Harmful to aquatic life with long lasting effects.[2]

GHS Pictograms:

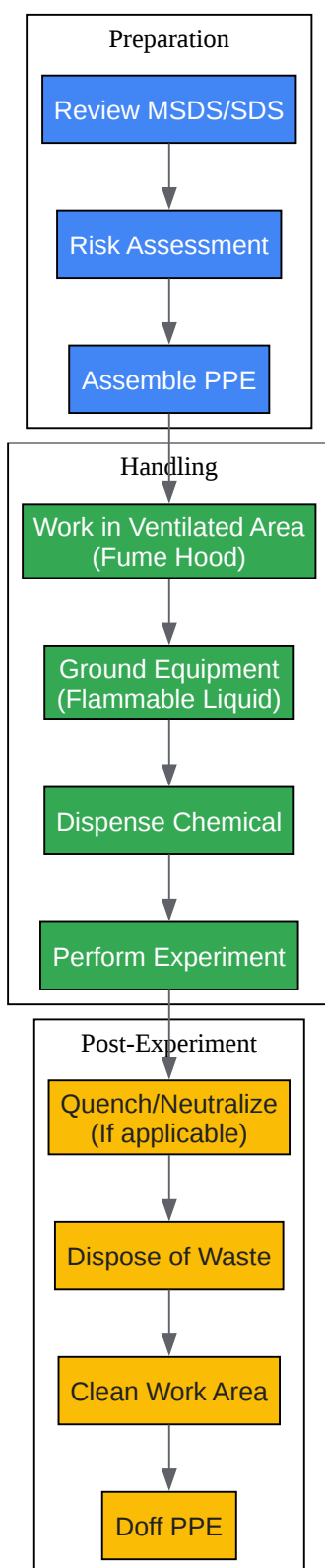
Danger

Precautionary Statements: P210, P233, P240, P241, P242, P243, P273, P280, P301+P316, P303+P361+P353, P331, P370+P378, P403+P235, P405, and P501.[2]

## Section 3: Experimental Protocols and Handling

While specific experimental protocols for **4-Chlorobutan-2-ol** were not available in the searched literature, a general workflow for handling hazardous chemicals of this nature is outlined below. This workflow is a recommendation and should be adapted to specific experimental contexts and institutional safety protocols.

### General Experimental Workflow



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General workflow for handling **4-Chlorobutan-2-ol**.

## Personal Protective Equipment (PPE)

Given the hazards of **4-Chlorobutan-2-ol**, appropriate personal protective equipment is mandatory.

Protection Type	Recommendation
Eye/Face Protection	Safety glasses with side-shields or chemical goggles are recommended.[5] Where splashing is possible, a face shield should be used.
Skin Protection	Chemical-resistant gloves (e.g., neoprene, butyl rubber) should be worn.[5] A lab coat or chemical-resistant apron is also necessary.
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably a chemical fume hood.[5] If ventilation is inadequate, a NIOSH-approved respirator with organic vapor cartridges should be used.

## Storage and Handling

- Handling: Wash thoroughly after handling. Use only in a well-ventilated area.[5]
- Storage: Store in a cool, dry place away from heat, sparks, and open flames.[5][6] Keep the container tightly closed.[6]

## Section 4: Emergency Procedures

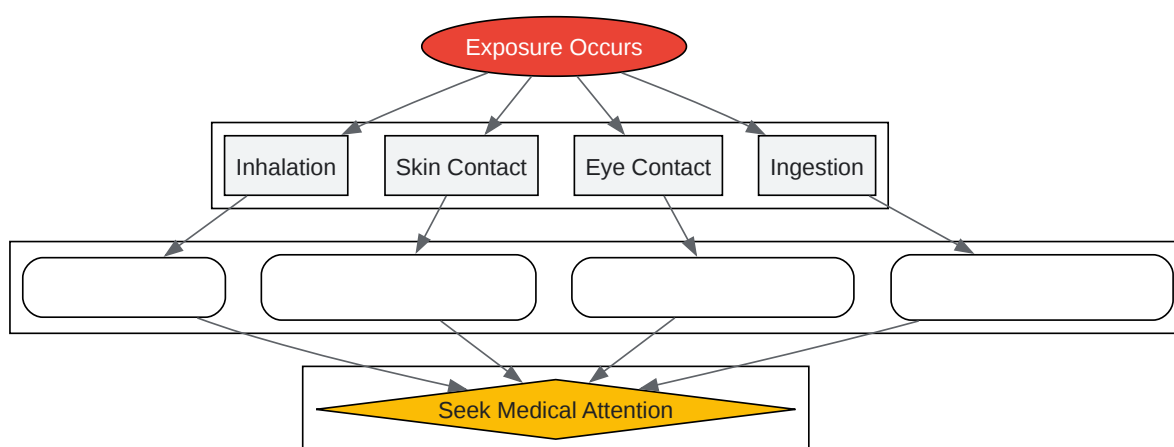
In the event of an emergency, prompt and correct action is critical. The following sections detail the appropriate first aid and firefighting measures.

### First Aid Measures

The following table summarizes the recommended first aid procedures in case of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing has stopped, give artificial respiration. Seek medical attention.[5][7]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water.[5][7] Get medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5][7] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, give two glasses of water. Seek immediate medical attention.[5]

## First Aid Decision Pathway



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First aid decision pathway for **4-Chlorobutan-2-ol** exposure.

## Firefighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5][8] For large fires, use water spray, fog, or foam.[9]
- Specific Hazards: As a flammable liquid, vapors may form explosive mixtures with air.[10] Hazardous combustion products include carbon oxides and hydrogen chloride gas.[5]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5][8]

## Section 5: Accidental Release Measures

In case of a spill or release, the following procedures should be followed:

- Personal Precautions: Ensure adequate ventilation and remove all sources of ignition.[8] Avoid breathing vapors.
- Environmental Precautions: Prevent the substance from entering drains or waterways.[8]
- Containment and Cleanup: Absorb the spill with an inert material (e.g., sand, earth) and place it in a suitable container for disposal.[5]

## Section 6: Toxicological Information

Detailed toxicological studies specifically on **4-Chlorobutan-2-ol** are not widely available in the public domain. However, based on its chemical structure and GHS classification, it should be handled with care. The primary health hazards are associated with its flammability and the risk of aspiration if swallowed.[2]

## Section 7: Ecological Information

**4-Chlorobutan-2-ol** is classified as harmful to aquatic life with long-lasting effects.[2]

Therefore, it should not be released into the environment. All waste containing this chemical must be disposed of according to local, state, and federal regulations.

## Section 8: Disposal Considerations

Chemical waste must be disposed of in accordance with institutional and governmental regulations. Due to its flammability and aquatic toxicity, **4-Chlorobutan-2-ol** waste should be handled as hazardous waste. It may be possible to dispose of it through a licensed chemical disposal company.

This guide is intended to provide essential safety information and should be used in conjunction with a comprehensive risk assessment for any specific experimental procedure. Always consult your institution's safety officer for guidance on specific protocols and emergency procedures.

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